

# Application Note & Protocol: Long-Term Stability Testing of Artekin Formulations

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## Compound of Interest

Compound Name: Artekin

Cat. No.: B12649699

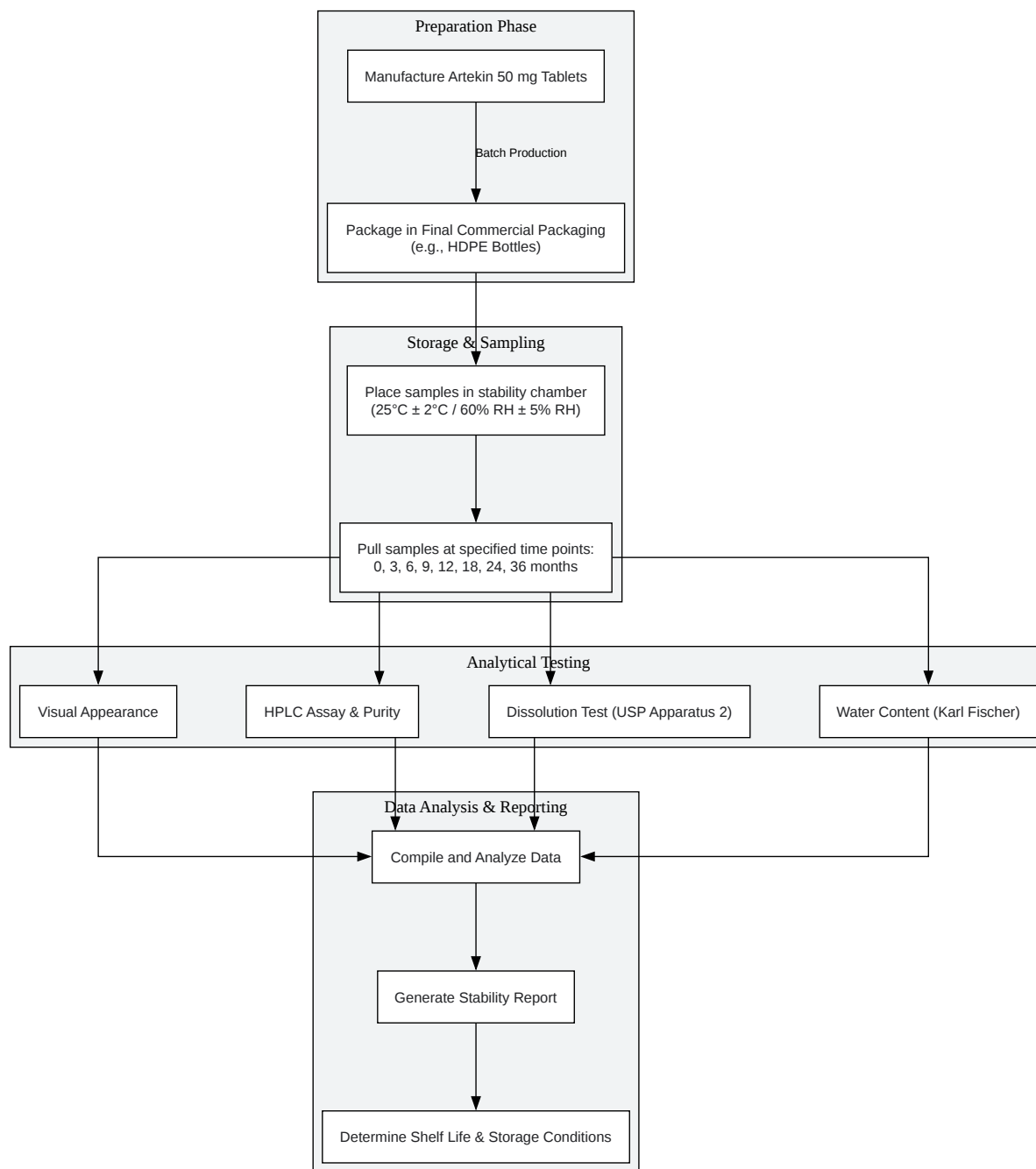
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## 1. Introduction

This document provides a comprehensive guide for conducting long-term stability testing on **Artekin** formulations. **Artekin** is a novel small molecule inhibitor of the MEK1/2 kinases, developed for oral administration. The following protocols are designed to assess the stability of **Artekin** 50 mg immediate-release tablets in accordance with the ICH Q1A(R2) guidelines. The objective is to establish a re-test period or shelf life and recommend storage conditions by evaluating the physical, chemical, and dissolution characteristics of the drug product over time.

## 2. Experimental Workflow

The overall workflow for the long-term stability testing of **Artekin** formulations is depicted below. This process begins with the preparation and packaging of the drug product, followed by storage under controlled conditions and subsequent testing at predetermined time points.

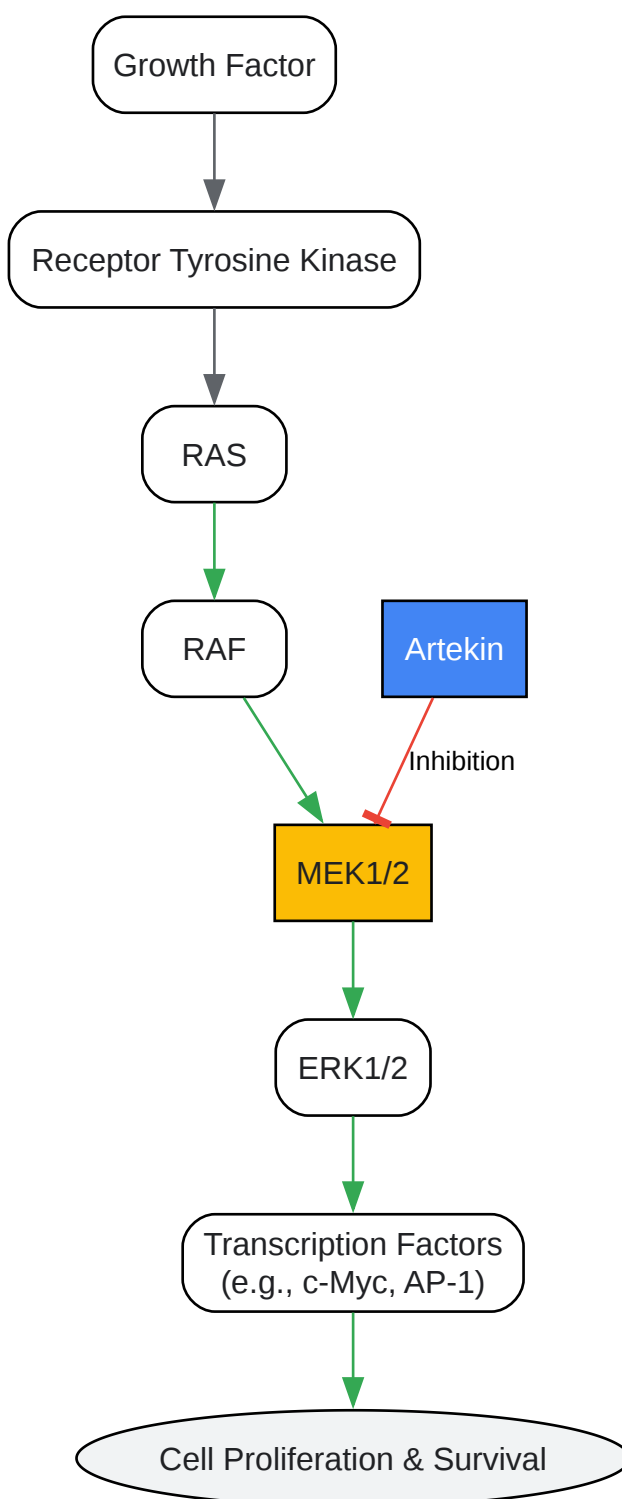


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Caption: Experimental workflow for long-term stability testing of **Artekin**.

### 3. Putative Signaling Pathway for **Artekin**

**Artekin** is hypothesized to act by inhibiting the MEK1/2 kinases, which are central components of the RAS-RAF-MEK-ERK signaling pathway. This pathway is frequently dysregulated in various cancers, and its inhibition can lead to decreased cell proliferation and survival.



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